

3-Hydroxypropanethioamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Hydroxypropanethioamide

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties, structure, and proposed synthesis of **3-Hydroxypropanethioamide**. Due to the limited availability of direct experimental data for this specific compound, this document combines reported information with data inferred from analogous compounds and well-established chemical principles.

Chemical Properties and Structure

3-Hydroxypropanethioamide is a sulfur analog of 3-hydroxypropanamide. The replacement of the carbonyl oxygen with sulfur imparts distinct chemical characteristics, including altered polarity, hydrogen bonding capabilities, and reactivity.^[1]^[2] Thioamides, in general, are known to be more reactive than their amide counterparts.^[2]

Structural Identifiers

Identifier	Value
IUPAC Name	3-hydroxypropanethioamide
CAS Number	92596-40-2[3]
Molecular Formula	C ₃ H ₇ NOS[3]
SMILES	O=C(N)CCS
InChI Key	InChI=1S/C3H7NOS/c4-3(5)1-2-6/h6H,1-2H2,(H2,4,5)

Physicochemical Properties

The following table summarizes the known and estimated physicochemical properties of **3-Hydroxypropanethioamide**. It is important to note that much of this data is predicted or inferred.

Property	Value	Source
Molecular Weight	105.14 g/mol	Calculated
Melting Point	Not Reported	-
Boiling Point	~300 °C (estimated, decomposes)	Inferred[3]
Solubility in Water	Moderate (inferred)	Inferred[3]
pKa (hydroxyl group)	~9.8 (predicted)	Predicted[3]

Proposed Synthesis

While a specific, experimentally validated synthesis of **3-Hydroxypropanethioamide** is not extensively documented in the literature, a common and effective method for the synthesis of thioamides is the thionation of the corresponding amide.[3][4] In this case, 3-hydroxypropanamide would serve as the precursor.

Experimental Protocol: Thionation of 3-Hydroxypropanamide

This protocol is a representative procedure based on general methods for thioamide synthesis. Optimization of reaction conditions may be necessary.

Materials:

- 3-Hydroxypropanamide
- Lawesson's Reagent or Phosphorus Pentasulfide (P_4S_{10})
- Anhydrous solvent (e.g., toluene, dioxane, or acetonitrile)
- Inert gas (e.g., argon or nitrogen)
- Sodium bicarbonate solution (saturated)
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Appropriate organic solvents for chromatography (e.g., ethyl acetate/hexanes mixture)

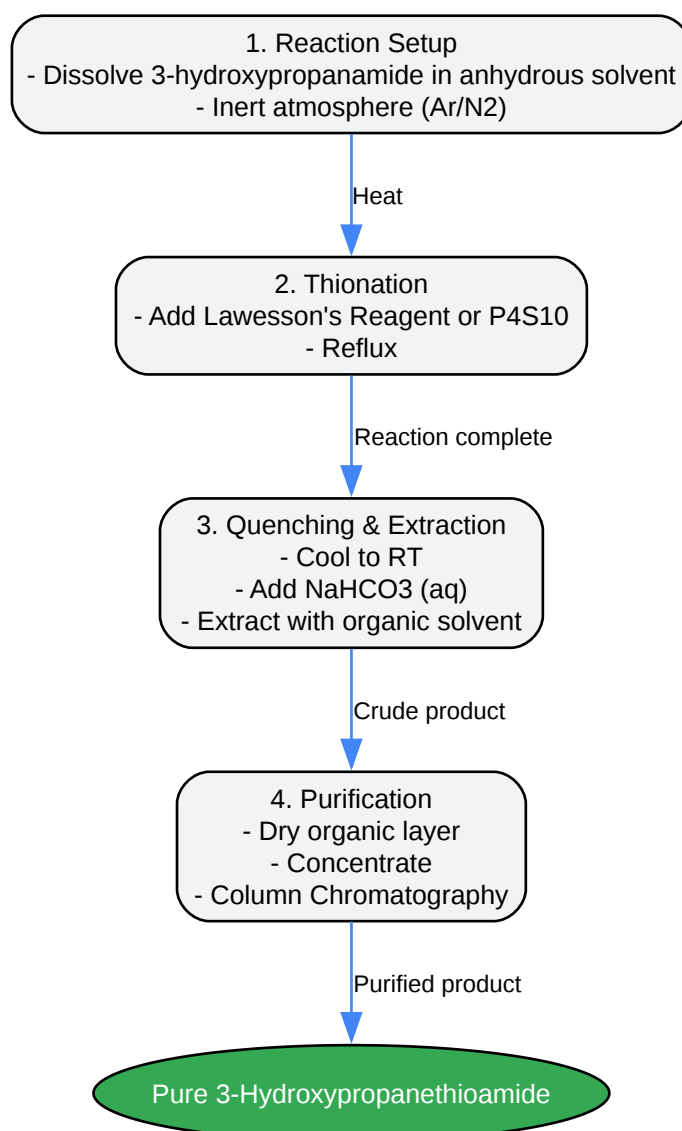
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere, dissolve 3-hydroxypropanamide in the chosen anhydrous solvent.
- **Addition of Thionating Reagent:** To the stirred solution, add Lawesson's Reagent (0.5 equivalents) or Phosphorus Pentasulfide (0.22 equivalents) portion-wise. The reaction may be exothermic.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC).

- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Carefully quench the reaction by slow addition of saturated sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system to yield pure **3-Hydroxypropanethioamide**.

Visualized Workflow

The following diagram illustrates the proposed workflow for the synthesis and purification of **3-Hydroxypropanethioamide**.



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Caption: Proposed synthesis workflow for **3-Hydroxypropanethioamide**.

Potential Applications and Further Research

Thioamides are recognized as important intermediates in organic synthesis and have been incorporated into biologically active molecules to enhance their properties.[2][5] The thioamide group can act as an isostere for the amide bond, potentially improving metabolic stability and pharmacokinetic profiles of peptides.[2][5] The hydroxyl group in **3-Hydroxypropanethioamide** offers a site for further functionalization, which could be leveraged in prodrug design to improve water solubility.[3]

Given the scarcity of experimental data, further research is warranted to:

- Experimentally determine the physicochemical properties of **3-Hydroxypropanethioamide**.
- Optimize the synthesis and purification protocols.
- Investigate its biological activity, including potential antimicrobial or enzymatic inhibitory effects.
- Explore its utility as a building block in medicinal chemistry and materials science.

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References

- 1. Chemistry of Thioamides | springerprofessional.de [springerprofessional.de]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 3-hydroxypropanethioamide (92596-40-2) for sale [vulcanchem.com]
- 4. Thioamide synthesis by thionation [organic-chemistry.org]
- 5. Contemporary Applications of Thioamides and Methods for Their Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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